

CAS number and molecular weight of Dicamba methyl ester-d6

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Compound of Interest

Compound Name: Dicamba methyl ester-d6

Cat. No.: B12403604

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Technical Guide: Dicamba Methyl Ester-d6

This technical guide provides an in-depth overview of **Dicamba methyl ester-d6**, a deuterated analog of the herbicide Dicamba methyl ester. This document is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize stable isotope-labeled compounds.

Core Compound Data

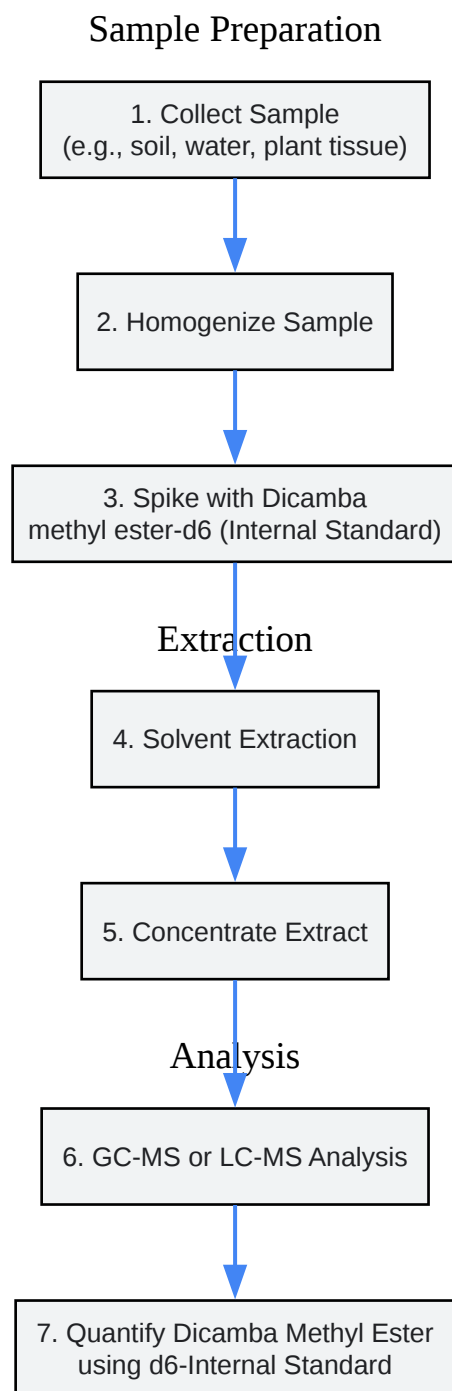
Dicamba methyl ester-d6 serves as a valuable internal standard for the quantification of Dicamba methyl ester in various matrices using techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[1] Its physical and chemical properties are summarized below.

Property	Value
Chemical Name	Dicamba methyl ester-d6
Molecular Formula	C ₉ H ₂ D ₆ Cl ₂ O ₃
Molecular Weight	241.10 g/mol ^{[1][2]}
CAS Number (Unlabeled)	6597-78-0 ^{[2][3][4][5][6][7][8]}
Appearance	Not available in search results
Storage	Store at -20°C ^[2]

Application in Experimental Protocols

Dicamba methyl ester-d6 is primarily utilized as an internal standard in analytical chemistry. The deuteration of the molecule provides a distinct mass difference from the non-labeled analyte, allowing for accurate quantification while having nearly identical chemical and physical properties.

A general experimental workflow for the use of **Dicamba methyl ester-d6** as an internal standard is outlined below. This process is typical for residue analysis in environmental or agricultural samples.



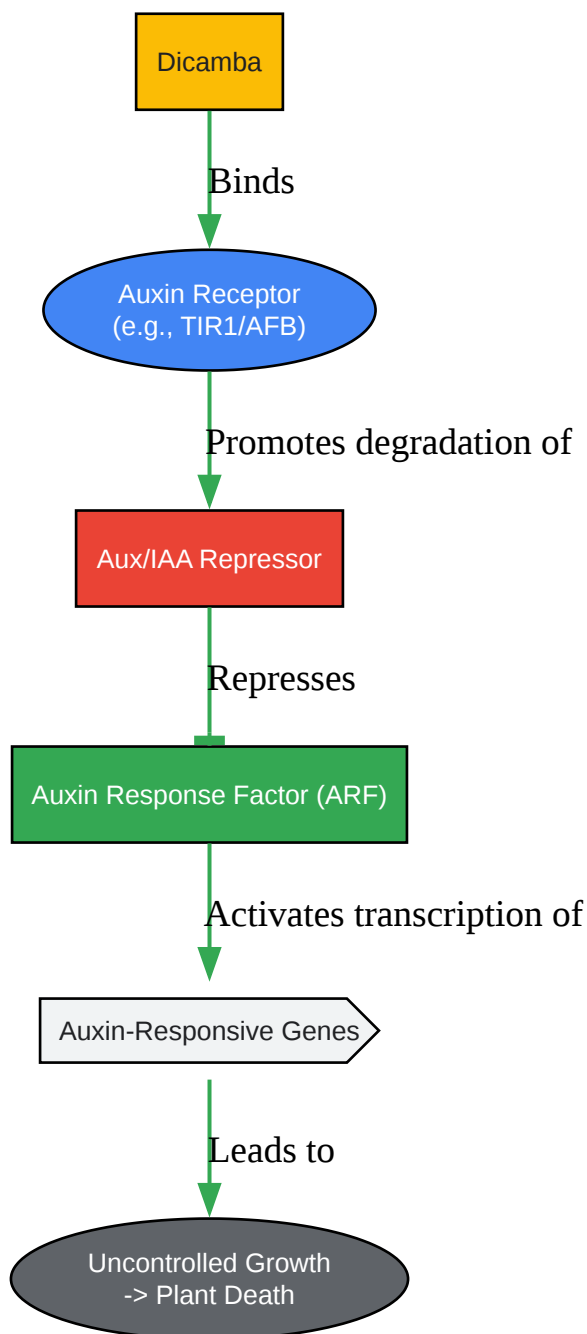
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Figure 1: General workflow for using **Dicamba methyl ester-d6** as an internal standard.

Signaling Pathways of Dicamba

As a synthetic auxin herbicide, Dicamba's mode of action involves mimicking the plant hormone auxin (indole-3-acetic acid), leading to uncontrolled and disorganized plant growth and ultimately, plant death. The signaling pathway for auxin herbicides like Dicamba generally involves perception by auxin receptors, leading to downstream gene expression changes.

The simplified signaling pathway is depicted below.



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Figure 2: Simplified signaling pathway for Dicamba as a synthetic auxin.

Methodology for Signaling Pathway Visualization: The diagram was generated using the DOT language to illustrate the key molecular interactions in the auxin signaling pathway as affected by Dicamba. Nodes represent the key proteins and molecules, and edges represent their interactions.

Conclusion

Dicamba methyl ester-d6 is an essential tool for the accurate and precise quantification of its non-deuterated counterpart in complex samples. Understanding its properties, applications in experimental workflows, and the biological pathways of the parent compound are crucial for researchers in environmental science and agricultural chemistry. The use of stable isotope-labeled standards like **Dicamba methyl ester-d6** enhances the reliability and robustness of analytical data.

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